

# Solubility and stability of 6-Amino-5-methylnicotinonitrile

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## Compound of Interest

Compound Name: 6-Amino-5-methylnicotinonitrile

Cat. No.: B070432

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An In-depth Technical Guide on the Solubility and Stability of **6-Amino-5-methylnicotinonitrile** for Researchers, Scientists, and Drug Development Professionals.

## Introduction

**6-Amino-5-methylnicotinonitrile** is a substituted pyridine derivative with potential applications in medicinal chemistry and materials science.<sup>[1][2][3][4][5]</sup> Understanding its solubility and stability is paramount for its effective use in research and development, particularly in the context of drug discovery where these parameters influence bioavailability, formulation, and shelf-life. This guide provides a comprehensive overview of the methodologies to determine the solubility and stability of **6-Amino-5-methylnicotinonitrile**, offering a framework for its physicochemical characterization. While specific experimental data for this compound is not publicly available, this document outlines the standard procedures and data presentation formats that are critical for its evaluation.

## Physicochemical Properties

A foundational understanding of the intrinsic properties of **6-Amino-5-methylnicotinonitrile** is essential for designing solubility and stability studies.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>7</sub> N <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	133.15 g/mol	<a href="#">[1]</a>
TPSA (Topological Polar Surface Area)	62.7 Å <sup>2</sup>	<a href="#">[1]</a>
LogP	0.8439	<a href="#">[1]</a>
Hydrogen Bond Acceptors	3	<a href="#">[1]</a>
Hydrogen Bond Donors	1	<a href="#">[1]</a>
Rotatable Bonds	0	<a href="#">[1]</a>

These computational predictions suggest that **6-Amino-5-methylnicotinonitrile** is a relatively small, polar molecule with some lipophilic character, indicating potential solubility in a range of solvents.

## Solubility Profiling

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its absorption and bioavailability. A comprehensive solubility profile is therefore essential.

## Experimental Protocol for Thermodynamic Solubility Assessment

The shake-flask method is the gold standard for determining thermodynamic solubility.[\[6\]](#)

- Preparation of Saturated Solutions: Add an excess amount of **6-Amino-5-methylnicotinonitrile** to a series of vials containing different solvents (e.g., water, phosphate-buffered saline (PBS) at various pH values, ethanol, DMSO, etc.).
- Equilibration: Agitate the vials at a constant temperature (e.g., 25°C and 37°C) for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation: Centrifuge the samples to separate the undissolved solid from the supernatant.

- Quantification: Carefully withdraw an aliquot of the supernatant, dilute it with an appropriate solvent, and determine the concentration of **6-Amino-5-methylnicotinonitrile** using a validated analytical method, such as High-Performance Liquid Chromatography (HPLC) with UV detection.
- Data Reporting: Express solubility in units of mg/mL or µg/mL.

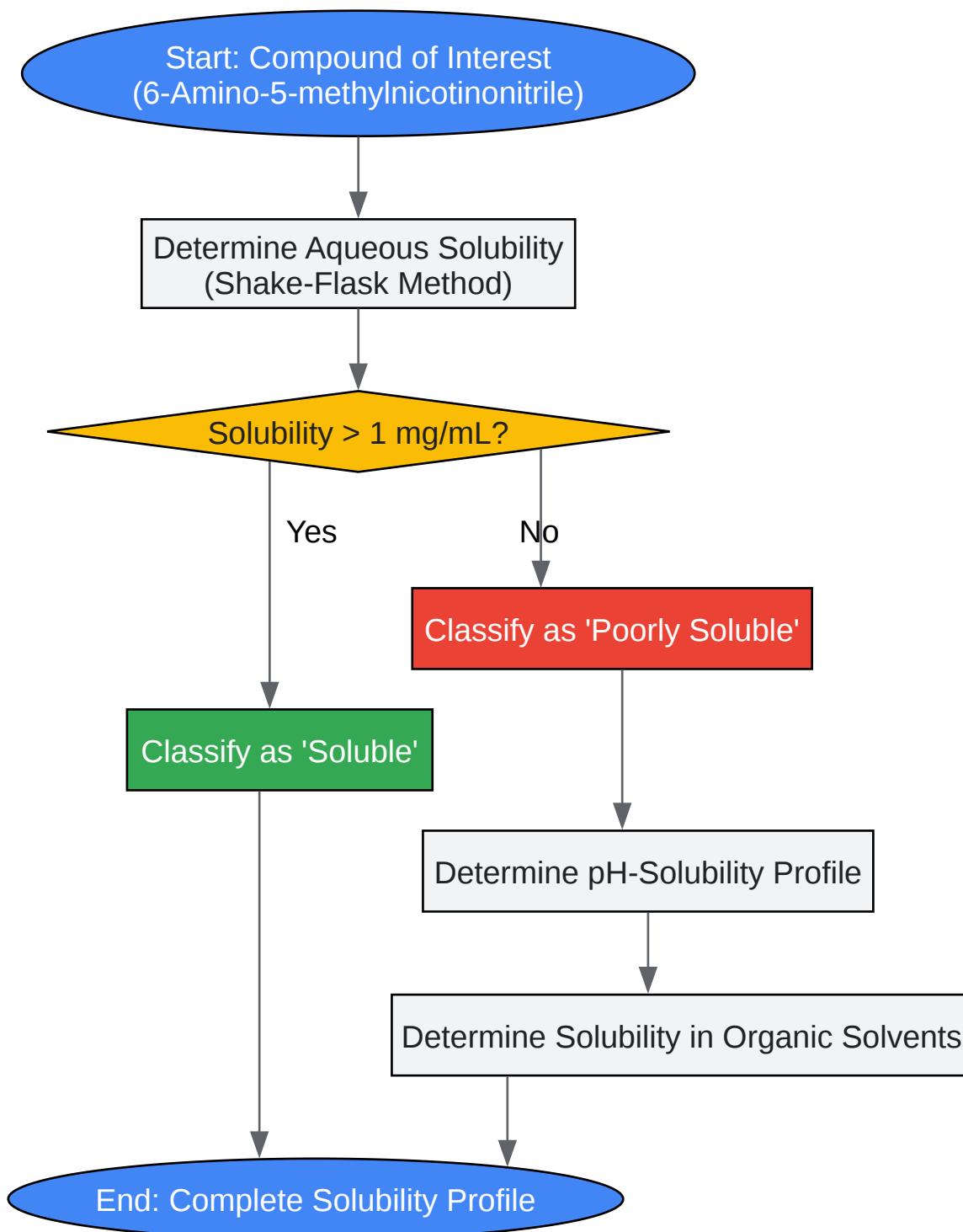
## Data Presentation: Solubility of 6-Amino-5-methylnicotinonitrile

The following table provides a template for presenting the solubility data.

Solvent	Temperature (°C)	pH	Solubility (mg/mL)	Method
Water	25	7.0	Shake-Flask	
Water	37	7.0	Shake-Flask	
PBS	25	7.4	Shake-Flask	
PBS	37	7.4	Shake-Flask	
0.1 N HCl	25	1.0	Shake-Flask	
0.1 N NaOH	25	13.0	Shake-Flask	
Ethanol	25	N/A	Shake-Flask	
DMSO	25	N/A	Shake-Flask	

## Solubility Classification Workflow

The following diagram illustrates a typical workflow for classifying the solubility of a new chemical entity.

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Caption: Workflow for solubility determination and classification.

## Stability Assessment

Stability testing is crucial to determine the shelf-life of a substance and to identify potential degradation products. These studies are typically conducted under various environmental conditions as outlined by the International Council for Harmonisation (ICH) guidelines.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

## Experimental Protocol for Forced Degradation Studies

Forced degradation (or stress testing) is performed to identify the likely degradation products and to establish the intrinsic stability of the molecule.[\[11\]](#)

- Stress Conditions: Expose solutions of **6-Amino-5-methylnicotinonitrile** to a variety of stress conditions, including:
  - Acidic Hydrolysis: 0.1 N HCl at elevated temperature (e.g., 60°C).
  - Basic Hydrolysis: 0.1 N NaOH at room temperature.
  - Oxidative Degradation: 3% H<sub>2</sub>O<sub>2</sub> at room temperature.
  - Thermal Degradation: Store the solid compound and solutions at elevated temperatures (e.g., 60°C).
  - Photostability: Expose the solid compound and solutions to light according to ICH Q1B guidelines.
- Time Points: Sample the stressed solutions at various time points (e.g., 0, 2, 4, 8, 24 hours).
- Analysis: Analyze the samples using a stability-indicating HPLC method to separate the parent compound from any degradation products.
- Peak Purity: Use a photodiode array (PDA) detector to assess the peak purity of the parent compound.
- Mass Balance: Ensure that the total amount of the drug and its degradation products remains constant.

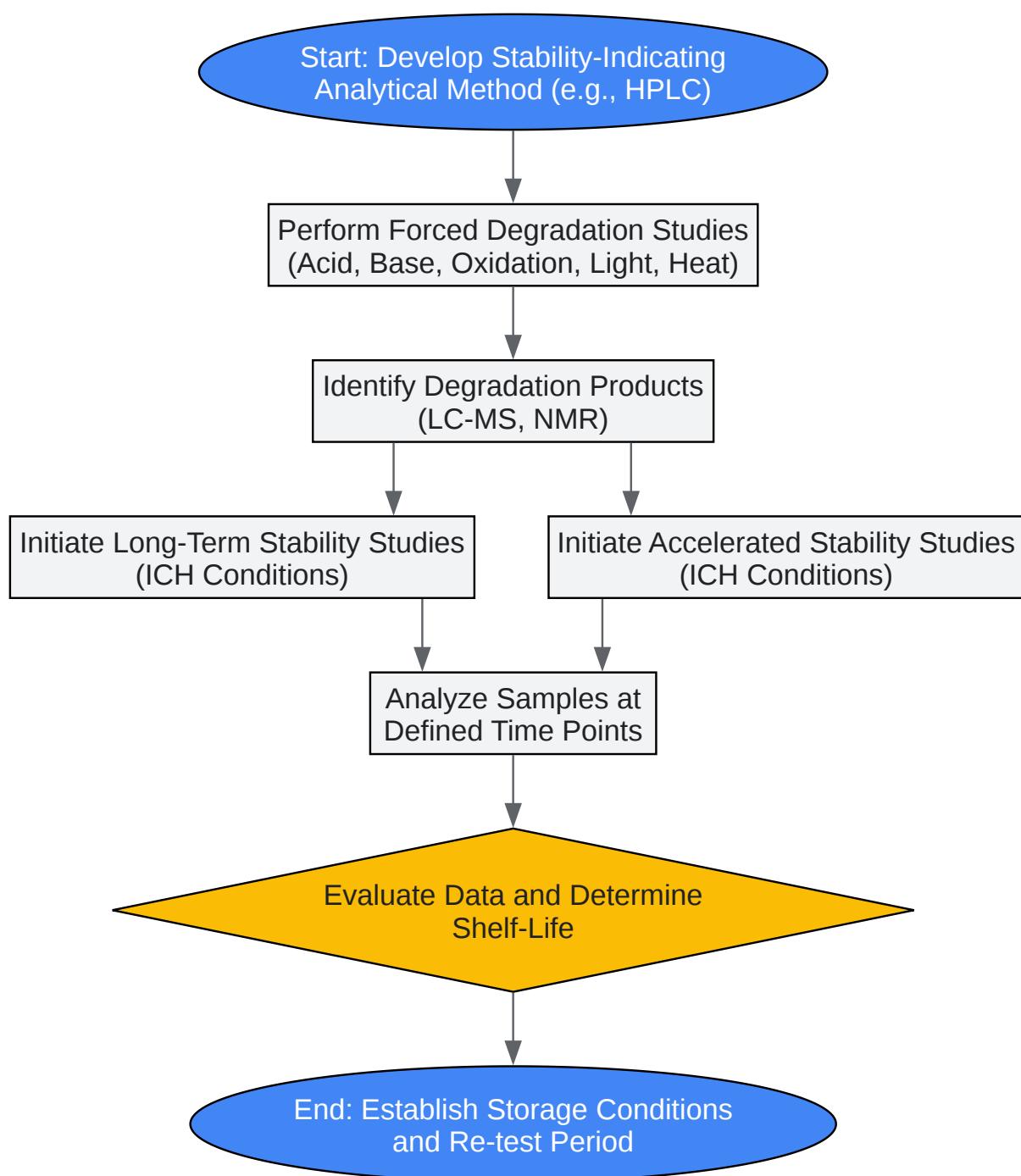
## Data Presentation: Forced Degradation of 6-Amino-5-methylnicotinonitrile

The results of the forced degradation studies can be summarized in the following table.

Stress Condition	Duration (hours)	Assay of Parent (%)	Degradation Products (Peak Area %)
0.1 N HCl (60°C)	24		
0.1 N NaOH (RT)	24		
3% H <sub>2</sub> O <sub>2</sub> (RT)	24		
Thermal (60°C)	24		
Photolytic	24		

## Stability Testing Workflow

The following diagram outlines a standard workflow for stability testing of a new chemical entity.



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Caption: Workflow for stability assessment of a new compound.

## Potential Signaling Pathway Involvement

Nicotinonitrile derivatives are known to interact with various biological targets. For instance, they can act as inhibitors of certain kinases or enzymes involved in cellular signaling. A hypothetical signaling pathway where a compound like **6-Amino-5-methylnicotinonitrile** might exert its effect is illustrated below.



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Caption: Hypothetical inhibition of a kinase signaling pathway.

## Conclusion

While specific solubility and stability data for **6-Amino-5-methylnicotinonitrile** are not readily available in the public domain, this guide provides a robust framework for researchers and drug development professionals to conduct a thorough physicochemical characterization of this and other novel compounds. By following the outlined experimental protocols and data presentation formats, a comprehensive understanding of the compound's properties can be achieved, which is essential for its successful development and application. The provided workflows and hypothetical pathway diagram serve as valuable tools for planning and interpreting these critical studies.

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